

Quantitative Data on Lanthanum Sulfide Phase Transitions

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Compound of Interest

Compound Name: *Lanthanum sulfide*

Cat. No.: *B078310*

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Lanthanum sesquisulfide (La_2S_3) is known to exist in at least three different crystal structures, designated as α , β , and γ phases. The transitions between these phases are temperature-dependent. The high-temperature γ -phase is noted for its cubic Th_3P_4 -type structure. The existence of a pure β -phase is a subject of discussion in the scientific community, with some evidence suggesting it may be an oxysulfide, $\text{La}_{10}\text{S}_{14}\text{O}$, stabilized by the presence of oxygen. Below is a summary of the reported phase transition temperatures for La_2S_3 .

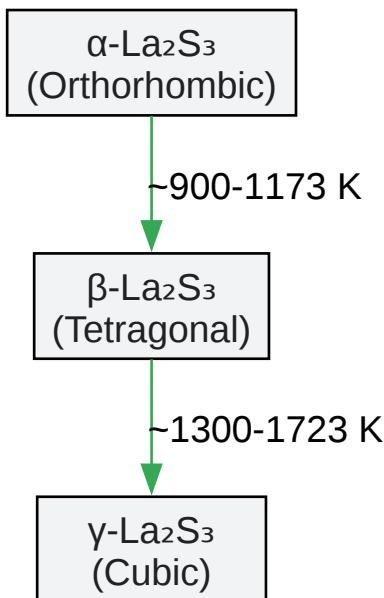
Phase Transition	Reported Temperature (Celsius)	Reported Temperature (Kelvin)	Crystal System	Space Group	Notes
$\alpha \rightarrow \beta$	900 °C[1]	1173 K[1]			α : Orthorhombic β : Tetragonal
	1173 K[2]				
$\beta \rightarrow \gamma$	1300 °C[1]	1573 K[1]	β : Tetragonal: Cubic	γ : $I\bar{4}3d$	The presence of oxygen can influence this transition temperature. [3]
	1450 \pm 50 °C[3]	1723 \pm 50 K[3]	Another source reports the transition at around 1573 K.[4]		
	1573 K[2]				

Logical Relationships and Experimental Workflow

Lanthanum Sulfide Phase Transition Pathway

The relationship between the different phases of **Lanthanum sulfide** as a function of temperature can be visualized as a sequential transformation from the low-temperature α -phase to the high-temperature γ -phase.

Lanthanum Sulfide Phase Transitions



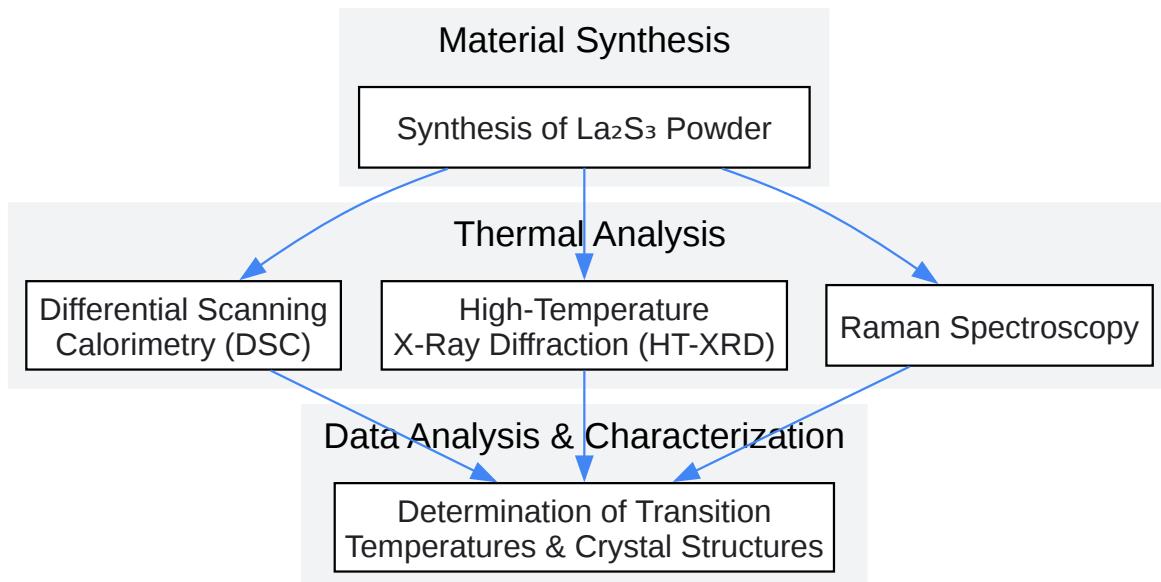
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Caption: Phase transition pathway of La_2S_3 with increasing temperature.

General Experimental Workflow for Phase Transition Analysis

The determination of phase transition temperatures in materials like **Lanthanum sulfide** typically follows a systematic experimental workflow involving synthesis, characterization, and data analysis.

Experimental Workflow for Phase Transition Analysis

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Caption: A typical experimental workflow for determining phase transition temperatures.

Experimental Protocols

The characterization of **lanthanum sulfide** phase transitions relies on several key analytical techniques. Below are detailed methodologies for these experiments.

Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a fundamental technique used to measure the heat flow associated with thermal transitions in a material.

- Objective: To determine the temperature and enthalpy of phase transitions in La₂S₃.
- Instrumentation: A high-temperature differential scanning calorimeter, such as a Netzsch DSC 404 F1 Pegasus, is suitable for these measurements.^[5]
- Sample Preparation:

- A small amount of the **lanthanum sulfide** powder (typically 5-20 mg) is accurately weighed.
- The powder is placed in an inert crucible, commonly made of alumina (Al_2O_3) or platinum, which is stable at high temperatures.[5]
- An empty crucible of the same material is used as a reference.[6]

- Experimental Parameters:
 - Atmosphere: The measurement is conducted under an inert atmosphere, such as flowing nitrogen or argon, to prevent oxidation of the sulfide sample at elevated temperatures.[1]
 - Temperature Program: The sample is heated at a constant rate, typically between 5 to 20 °C/min, over a temperature range that encompasses the expected phase transitions.[6] For La_2S_3 , a range from room temperature up to 1500°C would be appropriate to observe both $\alpha \rightarrow \beta$ and $\beta \rightarrow \gamma$ transitions.
 - Data Acquisition: The difference in heat flow between the sample and the reference is recorded as a function of temperature. Endothermic peaks in the DSC curve indicate the temperatures at which phase transitions occur.

High-Temperature X-Ray Diffraction (HT-XRD)

High-Temperature X-Ray Diffraction is employed to identify the crystal structure of the different phases of La_2S_3 at elevated temperatures.

- Objective: To determine the crystal structure of the α , β , and γ phases of La_2S_3 and to observe the structural changes at the transition temperatures.
- Instrumentation: A powder X-ray diffractometer equipped with a high-temperature furnace chamber.
- Sample Preparation:
 - A thin layer of the **lanthanum sulfide** powder is mounted on a sample holder made of a high-temperature resistant material like platinum or tungsten.[4]

- Experimental Parameters:
 - Atmosphere: Similar to DSC, an inert atmosphere or vacuum is maintained within the furnace to prevent sample degradation.
 - Temperature Program: The sample is heated to specific temperatures corresponding to the α , β , and γ phases, as identified by DSC. XRD patterns are collected isothermally at each of these temperatures. Alternatively, diffraction patterns can be collected continuously as the temperature is ramped to observe the transition in real-time.[\[7\]](#)
 - Data Acquisition:
 - X-ray Source: Commonly Cu K α radiation.
 - Scan Range: A 2 θ range appropriate for identifying the characteristic diffraction peaks of the expected phases (e.g., 20-80°).
 - Data Analysis: The obtained diffraction patterns are analyzed using crystallographic databases to identify the crystal structure and space group of each phase.

Raman Spectroscopy

Raman spectroscopy is a powerful technique for probing the vibrational modes of a material, which are sensitive to changes in crystal structure.

- Objective: To obtain the vibrational fingerprint of each La₂S₃ phase and to monitor the changes in these vibrational modes across the phase transitions.
- Instrumentation: A Raman spectrometer equipped with a laser excitation source, a high-resolution spectrometer, and a sensitive detector. For high-temperature measurements, a heating stage is required.
- Sample Preparation:
 - A small amount of the La₂S₃ powder is placed on a suitable substrate for analysis.
- Experimental Parameters:

- Laser Source: A common choice is a visible laser, such as a 532 nm Nd:YAG laser.[\[3\]](#)
- Laser Power: The laser power should be kept low to avoid localized heating of the sample, which could inadvertently induce a phase transition.
- Data Acquisition: Raman spectra are collected at different temperatures, corresponding to the stable regions of the α , β , and γ phases.
- Spectral Analysis: The appearance, disappearance, or shift in Raman peaks as a function of temperature provides evidence of a phase transition and gives insight into the structural changes occurring at the molecular level.

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